

Azinphos-ethyl D10: A Technical Safety and Handling Guide for Researchers

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Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for Azinphos-ethyl. Specific data for the deuterated form, **Azinphos-ethyl D10**, is limited. As the macroscopic chemical and toxicological properties of isotopically labeled compounds are generally very similar to their non-labeled counterparts, this guide utilizes the available data for Azinphos-ethyl as a primary reference. Researchers should always consult the most recent Safety Data Sheet (SDS) provided by the supplier for the specific product in use.

Chemical and Physical Properties

Azinphos-ethyl is a broad-spectrum organophosphate insecticide.[1][2] It is classified as a highly hazardous substance by the World Health Organization (WHO).[1][2] The deuterated form, **Azinphos-ethyl D10**, is primarily used as an analytical reference standard.

Table 1: Physical and Chemical Properties of Azinphos-ethyl



Property	Value
Molecular Formula	C12H16N3O3PS2[3][4]
Molecular Weight	345.38 g/mol [3][4]
Appearance	Colorless, sand-like solid or colorless crystals. [5]
Melting Point	50 °C / 122 °F[4]
Boiling Point	147 °C / 296.6 °F[4]
Flash Point	Not Available[4]
Stability	Thermo-stable, but readily hydrolyzed by alkali. Relatively stable in acidic media.[6]

Toxicological Information

Azinphos-ethyl is highly toxic to humans and can be fatal if swallowed, inhaled, or absorbed through the skin.[5][7] It is a neurotoxicant that acts as an acetylcholinesterase inhibitor.[6]

Table 2: Acute Toxicity Data for Azinphos-ethyl

Route of Exposure	Species	Toxicity Value
Oral	Rat	LD50: >1,960 mg/kg[8]
Dermal	Rabbit	LD50: >2,020 mg/kg[8]
Inhalation	Rat	LC50: >3 mg/L (4-hour)[8]

Signs and Symptoms of Acute Exposure: Exposure to Azinphos-ethyl can lead to a rapid onset of symptoms associated with organophosphate poisoning, including:

- Headache and dizziness[5]
- Blurred vision and pinpoint pupils[9]
- Sweating, excessive salivation, nausea, and vomiting[5][9]



- Muscle twitching, loss of coordination, and convulsions[5]
- In severe cases, respiratory depression, coma, and death can occur.[5]

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Table 3: GHS Classification for Azinphos-ethyl

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[10]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[10]
Skin Sensitization	1	H317: May cause an allergic skin reaction[10]
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled[10]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life[10]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects[10]

Pictograms:

Danger

Precautionary Statements (selected):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[10]
- P270: Do not eat, drink or smoke when using this product.[10]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[10]



- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 [7]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P501: Dispose of contents/container to an approved waste disposal plant.[7]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risk of exposure to **Azinphos-ethyl D10**.

Engineering Controls:

- Work with Azinphos-ethyl D10 should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Where possible, use automated or closed systems for transferring the substance to minimize direct contact.[5]

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.[5]
- Clothing: A lab coat or chemical-resistant suit should be worn to prevent skin contact.[5]
- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Respiratory Protection: If there is a risk of inhalation, a properly fitted respirator approved for organophosphates should be used.[5]

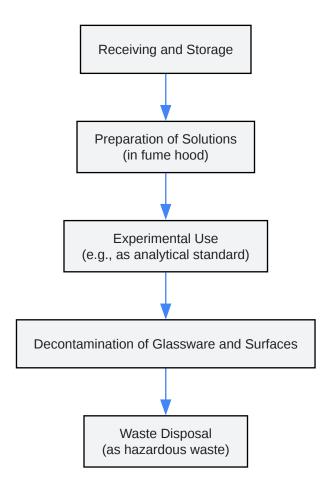
Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong bases.
- The storage area should be secure and accessible only to authorized personnel.[7]



Experimental Workflow and Emergency Procedures

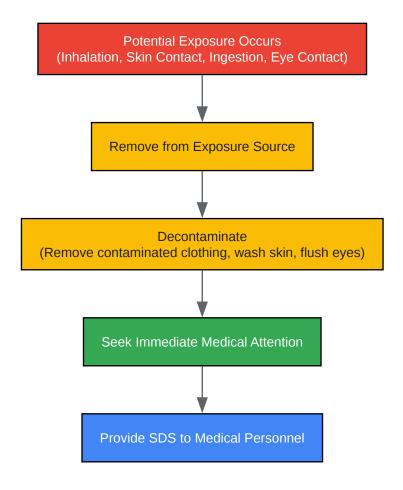
The following diagrams illustrate a general workflow for handling **Azinphos-ethyl D10** and the logical steps for responding to an exposure event.



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Caption: General workflow for handling Azinphos-ethyl D10.





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Caption: Emergency response procedure for **Azinphos-ethyl D10** exposure.

Spill and Waste Disposal

Spill Response:

- Evacuate the area immediately.[5]
- Wear appropriate PPE, including respiratory protection.
- For small spills of solid material, carefully collect the powder to avoid creating dust and place it in a sealed container for disposal.[9]
- Ventilate the area and decontaminate the spill site with a suitable cleaning agent.

Waste Disposal:



 All waste containing Azinphos-ethyl D10, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[5] Do not dispose of it in the regular trash or pour it down the drain.[7]

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